

# diallyl oxalate HPLC purity analysis

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## Compound Focus: Diallyl oxalate

CAS No.: 615-99-6

Cat. No.: S1929053

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## Chemical Profile of Diallyl Oxalate

The table below summarizes the basic identifying information and properties of **diallyl oxalate** found in chemical databases.

Property	Description
CAS Number	615-99-6 [1]
Molecular Formula	$C_8H_{10}O_4$ [1]
Molecular Weight	170.16 g/mol [1]
Chemical Name	Oxalic acid, diallyl ester [1]
Boiling Point	85-86 °C at 3 mm Hg [1]
Density	1.1582 [1]

## Proposed Framework for an HPLC Comparison Guide

For researchers, a valuable guide would objectively compare different HPLC methods for analyzing **diallyl oxalate** purity. Since experimental data is unavailable, here is a framework outlining the key parameters and

a general workflow.

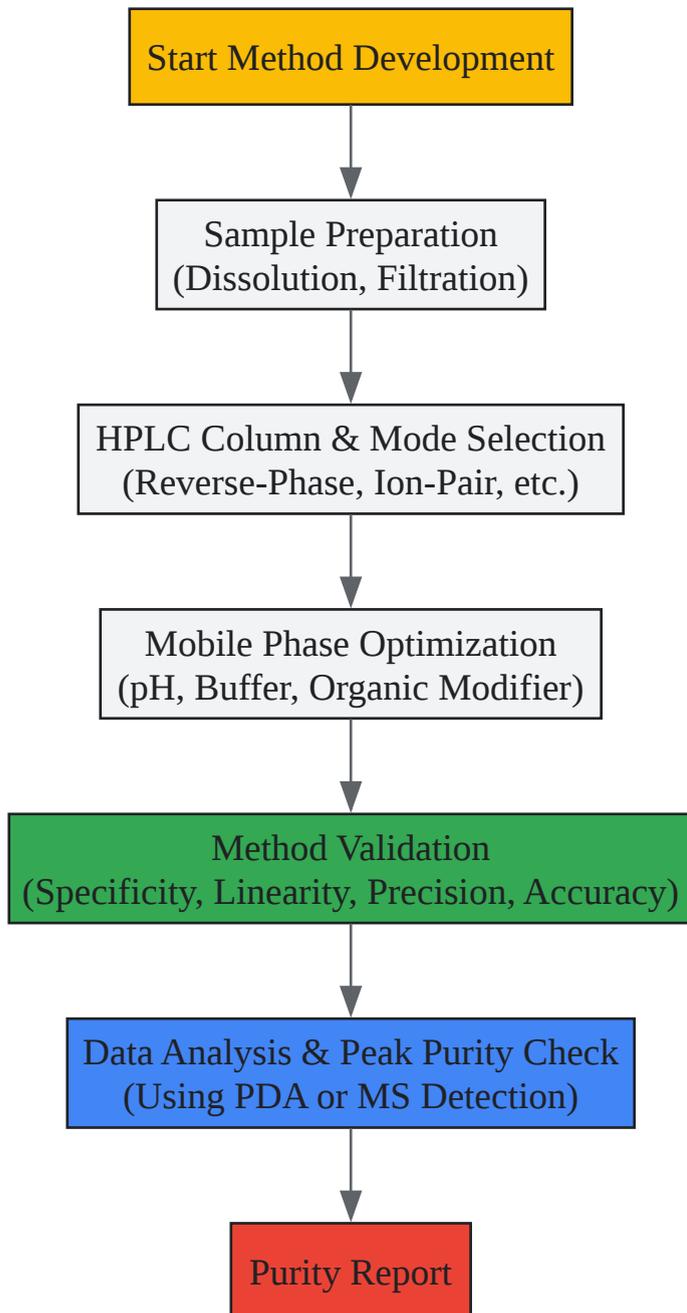
## Key Parameters for Comparison

A comprehensive guide should compare the following aspects for different HPLC methods (e.g., different columns or mobile phases):

Comparison Parameter	Description
<b>Chromatographic Conditions</b>	Stationary phases (C18, phenyl, etc.), mobile phase compositions, gradients/isocratic modes, flow rates, and column temperatures.
<b>Performance Metrics</b>	Retention time, peak symmetry (tailing factor), theoretical plates (efficiency), and resolution from known impurities.
<b>Validation Data</b>	Linearity range, Limit of Detection (LOD), Limit of Quantification (LOQ), precision (repeatability), and accuracy [2].
<b>Impurity Profiling</b>	Ability to detect and resolve potential synthetic intermediates or degradation products.

## General Workflow for HPLC Purity Analysis

The following diagram outlines a potential workflow for developing and executing an HPLC purity method.



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A critical final step is **peak purity assessment** to ensure the main peak is not co-eluting with impurities, which can be done using a Photodiode Array (PDA) detector to check for spectral homogeneity or more definitively with LC-MS [3].

## Recommendations for Further Research

To compile the experimental data you need, I suggest the following:

- **Search Scientific Literature:** Conduct a targeted search on platforms like SciFinder, Reaxys, or Google Scholar for "**diallyl oxalate HPLC**" or "**diallyl oxalate analysis**."
- **Contact Suppliers:** Reach out to the chemical suppliers listed for **diallyl oxalate** (e.g., on [1]) to inquire if they can provide a Certificate of Analysis (CoA) or analytical data sheets.
- **Review General Protocols:** Consult foundational resources on reverse-phase HPLC analysis of small molecules for adaptable methodologies [4].

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## References

1. DIALLYL OXALATE | 615-99-6 [chemicalbook.com]
2. Evaluation of a high-performance liquid chromatography ... [pmc.ncbi.nlm.nih.gov]
3. Peak Purity in HPLC : Assessment, Troubleshooting, and Best Practices [sepscience.com]
4. Reverse-phase HPLC and purification of small molecules analysis [pubmed.ncbi.nlm.nih.gov]

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